

Improving reproducibility with 1-Bromononane-d19

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Compound of Interest

Compound Name: 1-Bromononane-d19

Cat. No.: B12399948

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Technical Support Center: 1-Bromononane-d19

This technical support center provides troubleshooting guides and frequently asked questions to assist researchers, scientists, and drug development professionals in utilizing **1-Bromononane-d19** to improve experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What is **1-Bromononane-d19** and what is its primary application?

A1: **1-Bromononane-d19** is a deuterated form of 1-Bromononane, meaning the 19 hydrogen atoms have been replaced with deuterium, a stable isotope of hydrogen.^[1] Its primary application is as an internal standard (IS) in quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS).^{[2][3]} It is added in a known, constant amount to all samples (calibrators, controls, and unknowns) to correct for variations during sample preparation and analysis.^[4]

Q2: Why should I use a stable isotope-labeled internal standard like **1-Bromononane-d19**?

A2: Stable isotope-labeled internal standards are considered the gold standard for quantitative mass spectrometry. Because they are chemically almost identical to the analyte (the non-deuterated version), they behave very similarly during sample extraction, derivatization, chromatography, and ionization.^{[3][4]} This allows them to effectively normalize for variations in

sample recovery, injection volume, and matrix effects (ion suppression or enhancement), leading to significantly improved accuracy, precision, and reproducibility.[2][5]

Q3: How should I store and handle **1-Bromononane-d19**?

A3: **1-Bromononane-d19** should be stored in a cool, dry, and well-ventilated area, away from strong oxidizing agents and strong bases.[6] The recommended storage temperature is generally below 30°C.[7] It is a combustible liquid, so it should be kept away from heat, sparks, and open flames.[6][8] When handling, always use appropriate personal protective equipment (PPE), including gloves and eye protection.[9]

Q4: What is the significance of the bromine atom in mass spectrometry analysis?

A4: Bromine has two abundant stable isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio.[10] This means that any fragment in the mass spectrum containing a bromine atom will appear as a pair of peaks (an M and M+2 peak) of nearly equal intensity, separated by two mass units (m/z).[11] This distinctive isotopic pattern is a powerful diagnostic tool for identifying the internal standard and any of its fragments, helping to distinguish them from background noise or interferences.

Chemical and Physical Properties

The following table summarizes key quantitative data for 1-Bromononane and its deuterated form.

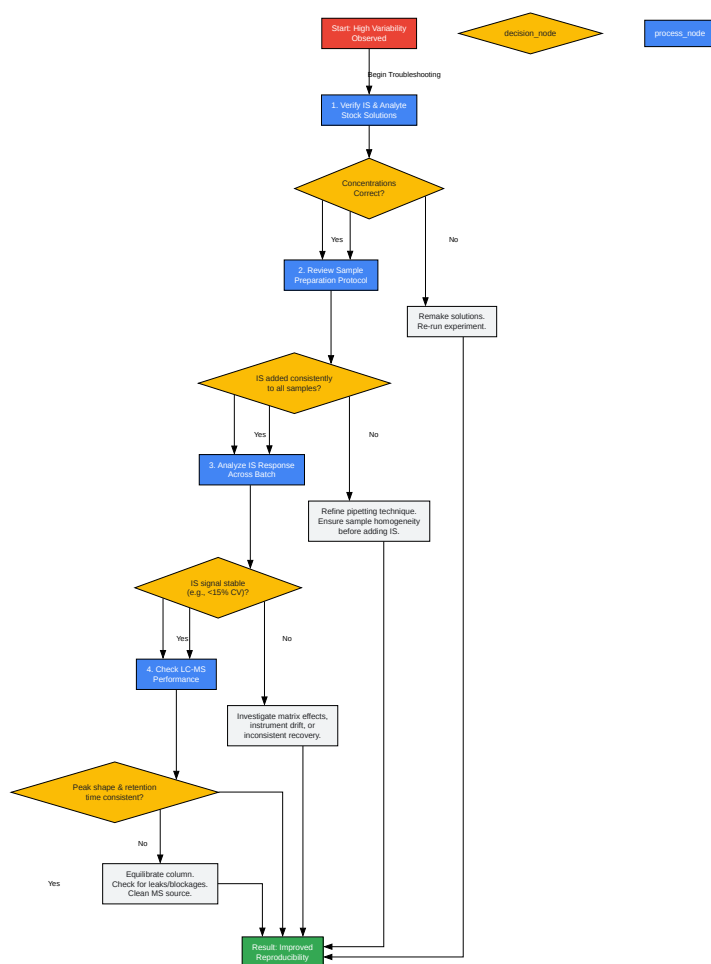
Property	1-Bromononane	1-Bromononane-d19	Data Source(s)
Molecular Formula	C ₉ H ₁₉ Br	C ₉ D ₁₉ Br	[6][12]
Molecular Weight	~207.15 g/mol	~226.27 g/mol	[13][12]
CAS Number	693-58-3	1219805-90-9	[6][12]
Form	Liquid	Neat/Liquid	[8][12]
Color	Colorless to pale yellow	Not Specified	[14]
Boiling Point	~201 °C	Not Specified	[8]
Density	~1.08-1.09 g/mL at 20-25°C	Not Specified	[8]
Flash Point	~90 °C	Not Specified	[8]
Solubility	Insoluble in water; Soluble in Chloroform, Hexanes	Not Specified	[6][7]

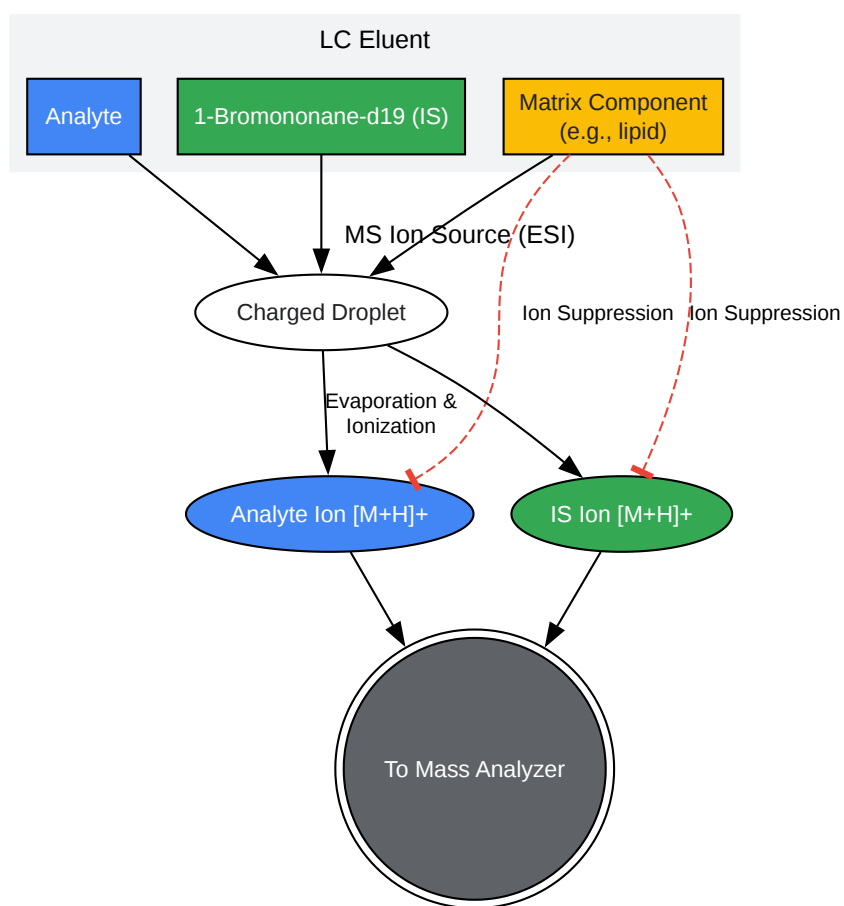
Troubleshooting Guide

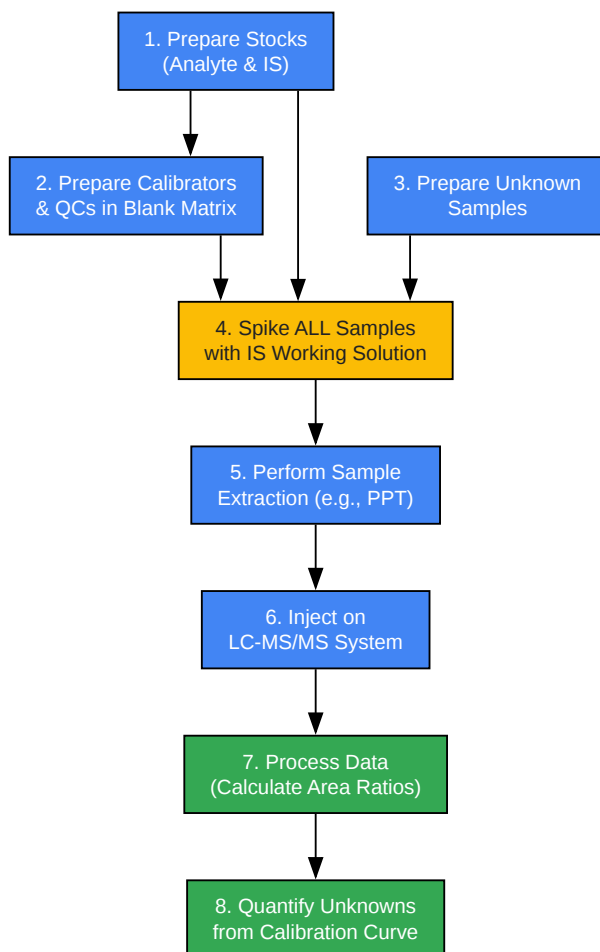
This guide addresses specific issues that may arise during experiments using **1-Bromononane-d19** as an internal standard.

Q5: My results show high variability and poor reproducibility. Where do I start troubleshooting?

A5: Poor reproducibility is a common challenge that can stem from multiple sources. A systematic approach is crucial. The logical workflow below provides a step-by-step process to identify the root cause, starting from the most common issues like sample preparation and moving towards more complex sources like instrumentation.







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